Technical Guide: 1-Bromotetradecane-d3 for Advanced Research Applications

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Compound of Interest

Compound Name:	*1-Bromotetradecane-d3*
Cat. No.:	*B1474346*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **1-Bromotetradecane-d3**, focusing on its commercial availability, physicochemical properties, and its critical role as an internal standard in quantitative mass spectrometry. Given that **1-Bromotetradecane-d3** is not a standard catalog item, this guide also covers potential sourcing through custom synthesis and provides a detailed, representative experimental protocol for its application in bioanalysis.

Commercial Availability and Sourcing

Direct, off-the-shelf commercial suppliers for **1-Bromotetradecane-d3** are not readily found. This compound typically falls into the category of custom synthesis products. However, a deuterated variant, 1-Bromotetradecane-1,1,2,2-d4, has been noted, indicating that synthesis of isotopically labeled versions is feasible.

Researchers requiring **1-Bromotetradecane-d3** should contact companies specializing in stable isotope labeling and custom organic synthesis. These suppliers can manufacture the compound to specified purity and isotopic enrichment levels.

Potential Custom Synthesis Suppliers:

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- ResolveMass Laboratories Inc.
- MedChemExpress (MCE)
- Alfa Chemistry
- Moravek, Inc.

When requesting a custom synthesis, researchers should be prepared to provide specifications for chemical purity (e.g., >98%) and isotopic enrichment (e.g., >98 atom % D).

Physicochemical Properties

As specific data for **1-Bromotetradecane-d3** is not published, the properties of the non-deuterated parent compound, 1-Bromotetradecane (CAS: 112-71-0), are provided below. The physicochemical properties of the d3-variant are expected to be nearly identical, with a slight increase in molecular weight.

Property	Value
Molecular Formula	$C_{14}H_{29}Br$
Molecular Weight	277.28 g/mol
Appearance	Colorless to pale yellow liquid
Boiling Point	175-178 °C at 20 mmHg
Melting Point	5-6 °C
Density	0.932 g/mL at 25 °C
Refractive Index	n20/D 1.460
Solubility	Insoluble in water; Soluble in organic solvents like acetone, benzene.
Synonyms	Myristyl Bromide, Tetradecyl Bromide

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Core Application: Internal Standard for Quantitative Mass Spectrometry

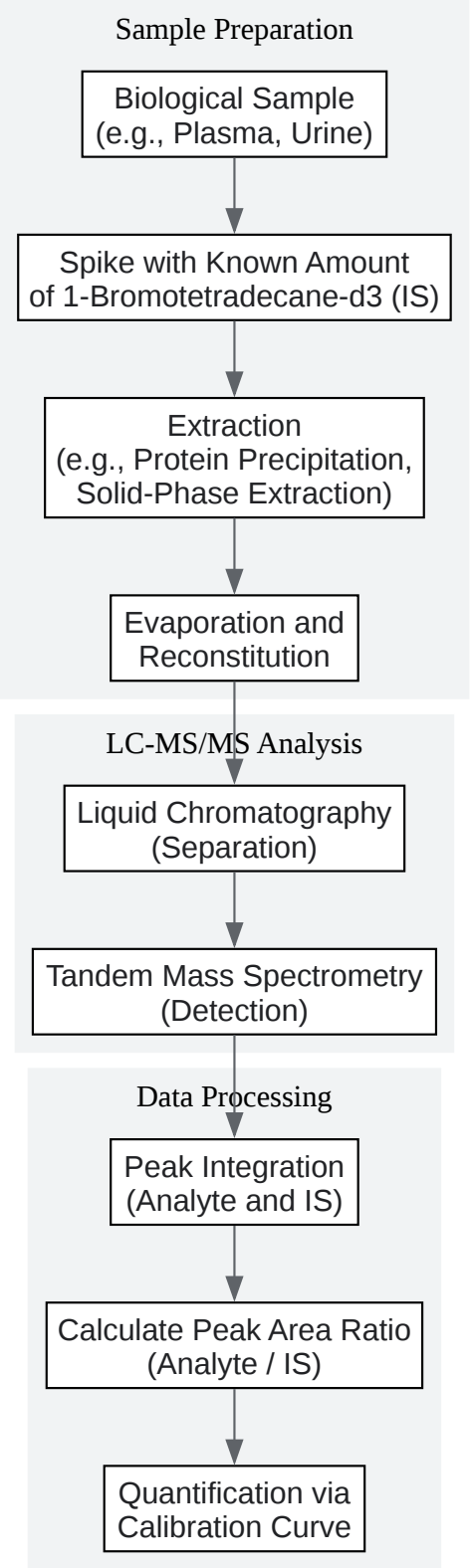
The primary application for **1-Bromotetradecane-d3** is as a stable isotope-labeled (SIL) internal standard for quantitative analysis using mass spectrometry (MS), particularly Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). The use of a SIL internal standard is considered the "gold standard" in bioanalysis for its ability to provide the highest levels of accuracy and precision.[1][2]

An ideal internal standard co-elutes and exhibits the same chemical behavior as the analyte of interest throughout sample preparation and analysis. By adding a known quantity of **1-Bromotetradecane-d3** to samples containing the non-labeled analyte (1-Bromotetradecane or a derivative), any variability in sample extraction, handling, or instrument response can be normalized.[1][3] This method, known as isotope dilution mass spectrometry (IDMS), corrects for:

- Sample Preparation Variability: Inconsistent recovery during protein precipitation, liquid-liquid extraction, or solid-phase extraction.
- Matrix Effects: Ion suppression or enhancement caused by co-eluting components in complex biological matrices (e.g., plasma, urine).[1]
- Instrumental Fluctuations: Minor variations in injection volume or detector sensitivity over time.

The workflow for using a deuterated internal standard is a critical process in achieving robust and reproducible quantitative results.

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Quantitative analysis workflow using a deuterated internal standard.

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Experimental Protocol: Quantification in a Biological Matrix via LC-MS/MS

This section provides a representative protocol for the quantification of an analyte in plasma using its deuterated analog (e.g., **1-Bromotetradecane-d3**) as an internal standard.

Materials and Reagents

- Instrumentation: HPLC system coupled to a tandem mass spectrometer (e.g., Triple Quadrupole).
- Chemicals: Analyte reference standard, **1-Bromotetradecane-d3** (as internal standard), HPLC-grade methanol and acetonitrile, formic acid, and blank biological plasma.[2]

Preparation of Solutions

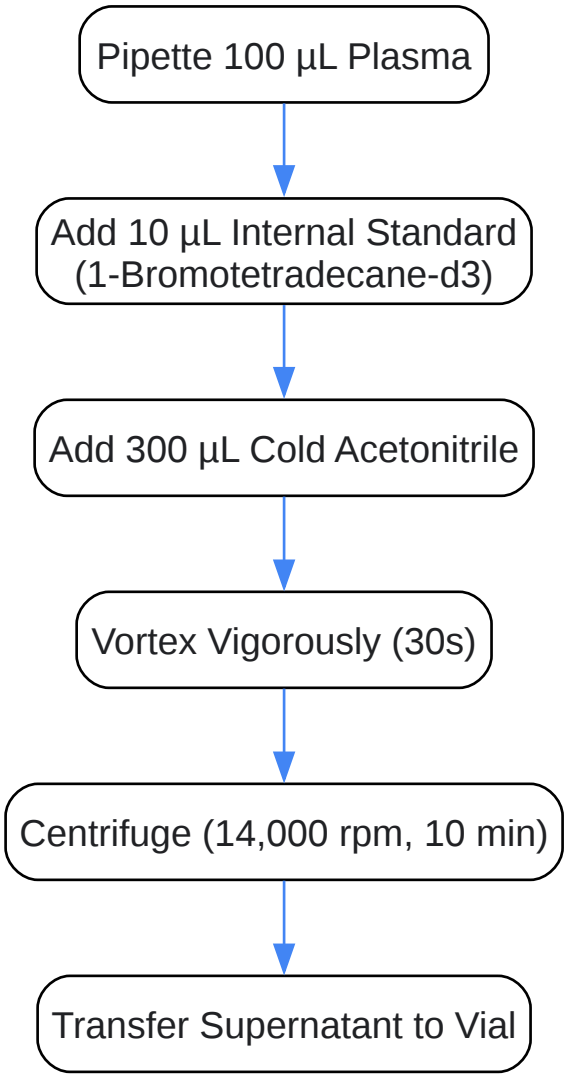
- Primary Stock Solutions (1 mg/mL): Accurately weigh the analyte and the deuterated internal standard. Dissolve each in methanol to prepare individual 1 mg/mL primary stock solutions. [2]
- Calibration Curve Working Solutions: Perform serial dilutions of the analyte primary stock solution with 50:50 methanol/water to create a series of working solutions for the calibration curve (e.g., ranging from 1 ng/mL to 1000 ng/mL).
- Internal Standard (IS) Spiking Solution: Prepare a working solution of **1-Bromotetradecane-d3** at a fixed concentration (e.g., 100 ng/mL) in methanol. This concentration should be chosen to provide a consistent and strong signal without saturating the detector.

Sample Preparation (Protein Precipitation)

- Pipette 100 µL of plasma sample (calibration standard, quality control, or unknown) into a 1.5 mL microcentrifuge tube.
- Add 10 µL of the IS spiking solution (100 ng/mL) to each tube and briefly vortex. The IS should be added at the earliest possible stage to account for variability in all subsequent steps.[4]
- Add 300 µL of ice-cold acetonitrile to precipitate the plasma proteins.[2]

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- Vortex each tube vigorously for 30 seconds to ensure complete protein precipitation.
- Centrifuge the samples at high speed (e.g., 14,000 rpm) for 10 minutes at 4°C to pellet the precipitated proteins.[2]
- Carefully transfer the supernatant to a clean autosampler vial for LC-MS/MS analysis.



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Workflow for sample preparation using protein precipitation.

LC-MS/MS Analysis

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- LC Column: A suitable reversed-phase column (e.g., C18, 2.1 x 50 mm, 1.8 µm).
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient: A suitable gradient to ensure separation of the analyte from matrix components (e.g., 5% B to 95% B over 5 minutes).
- Injection Volume: 5 µL.
- Mass Spectrometry: Operate in Multiple Reaction Monitoring (MRM) mode. Specific precursor-to-product ion transitions must be optimized for both the analyte and **1-Bromotetradecane-d3**.

Data Analysis and Quantification

- Integrate the chromatographic peak areas for both the analyte and the internal standard for all samples.
- Calculate the peak area ratio (Analyte Area / Internal Standard Area).
- Construct a calibration curve by plotting the peak area ratio against the known concentration of the calibration standards.
- Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios from the calibration curve. The curve should have a correlation coefficient (r^2) of ≥ 0.99 for acceptance.[1]

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